

Acid Blue 182: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Acid Blue 182

Cat. No.: B13450863

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Abstract

This technical guide provides an in-depth overview of **Acid Blue 182**, a synthetic anthraquinone dye. It details the compound's chemical identity, including its IUPAC name and various synonyms. The guide summarizes key physicochemical properties in tabular format for easy reference and outlines detailed experimental protocols for its primary applications in textile dyeing and as a pH indicator. Furthermore, this document includes graphical representations of experimental workflows to aid in practical application and understanding. While no direct involvement in biological signaling pathways has been identified for **Acid Blue 182**, its utility in various scientific and industrial processes is well-established.

Chemical Identity

Acid Blue 182 is a water-soluble anionic dye that belongs to the anthraquinone class of colorants. Its chemical structure features a substituted anthraquinone core with sulfonic acid groups, which impart its acidic nature and solubility in aqueous media.

IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for **Acid Blue 182** is:

disodium;4-[4-[acetyl(methyl)amino]-2-sulfonatoanilino]-1-amino-9,10-dioxoanthracene-2-sulfonate[1]

Synonyms

Acid Blue 182 is known by a variety of other names in industrial and academic settings. A comprehensive list of its common synonyms is provided in the table below.

Synonym Type	Synonym
C.I. Name	C.I. Acid Blue 182
CAS Registry Number	12219-26-0[2][3]
EINECS Number	235-404-9
UNII	E00JAV469L
Trade Names	Alizarine Fast Blue ERL[1]
Blue HRL[1]	
Acid Blue HRL	
Alizarine Light Blue H-RL[4]	
Apollo Acid Blue HRL[4]	
Best Acid Blue HRL[4]	
Everacid Blue HRL[4]	
Kayacyl Blue HRL[4]	
Sandolan Blue E-HRL[4]	
Triacid Fast Blue HRL[4]	
Systematic Name	2-Anthracenesulfonic acid, 4-[[4-(acetyl methylamino)-2-sulfophenyl]amino]-1-amino-9,10-dihydro-9,10-dioxo-, disodium salt

Physicochemical and Technical Data

A summary of the key physicochemical and technical properties of **Acid Blue 182** is presented in the following tables.

General and Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₃ H ₁₇ N ₃ Na ₂ O ₉ S ₂	[1]
Molecular Weight	589.5 g/mol	[1]
Appearance	Blue Powder	[5]
Solubility	Soluble in water	[6]
Hydrogen Bond Donor Count	2	[1]
Heavy Atom Count	39	[1]

Fastness Properties (Textile Application)

Property	Rating (ISO)	Rating (AATCC)	Reference
Light Fastness	6	6	[2]
Soaping (Fading)	3-4	-	[2]
Soaping (Stain)	5	1	[2]
Perspiration Fastness (Fading)	4	-	[2]
Perspiration Fastness (Stain)	4-5	4-5	[2]
Oxygen Bleaching	3-4	-	[2]
Fastness to Seawater	-	-	[2]

Experimental Protocols

This section provides detailed methodologies for the primary applications of **Acid Blue 182**.

Protocol for Dyeing of Polyamide (Nylon) Fabric

This protocol is based on the established principles of acid dyeing for synthetic polyamide fibers.

3.1.1. Materials and Reagents

- **Acid Blue 182** dye powder
- Nylon fabric (pre-scoured and wetted)
- Deionized water
- Acetic acid or formic acid (for pH adjustment)
- Sodium sulfate (leveling agent, optional)
- Non-ionic wetting agent
- Laboratory dyeing machine or water bath with stirrer
- Beakers, graduated cylinders, and pH meter

3.1.2. Procedure

- Dye Bath Preparation:
 - Prepare a dye stock solution by dissolving a known amount of **Acid Blue 182** powder in hot deionized water. For example, a 1% stock solution (1 g of dye in 100 mL of water).
 - Fill the dyeing vessel with the required volume of deionized water to achieve a liquor-to-goods ratio of 20:1 (e.g., 200 mL of water for 10 g of fabric).
 - Add the required amount of dye stock solution to the dye bath to achieve the desired shade percentage (e.g., 1% on weight of fabric).
 - Add a non-ionic wetting agent (e.g., 0.5 g/L) and, if necessary, a leveling agent like sodium sulfate (e.g., 5-10 g/L).
 - Stir the dye bath to ensure homogeneity.
- pH Adjustment:

- Adjust the pH of the dye bath to approximately 2.1 using acetic acid or formic acid.[1] Use a pH meter for accurate measurement.
- Dyeing Process:
 - Introduce the pre-wetted nylon fabric into the dye bath at room temperature.
 - Gradually raise the temperature of the dye bath to 80°C over 30-45 minutes.[1]
 - Maintain the temperature at 80°C for 45-60 minutes, ensuring continuous agitation of the fabric.
- Rinsing and After-treatment:
 - After the dyeing cycle, cool the dye bath down to approximately 50°C.
 - Remove the fabric and rinse it thoroughly with cold water until the water runs clear.
 - Perform a final rinse with a neutralizing agent if necessary to remove any residual acid.
 - Squeeze the fabric to remove excess water and air-dry or tumble-dry at a low temperature.

Protocol for Use as a pH Indicator

Acid Blue 182 can be used as a pH indicator, exhibiting a color change in acidic conditions.[1]

3.2.1. Materials and Reagents

- **Acid Blue 182**
- Deionized water or ethanol (95%)
- Buffer solutions of known pH values
- Test tubes or a microplate reader

3.2.2. Preparation of Indicator Solution

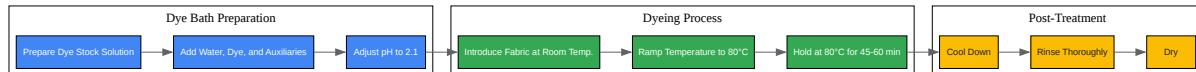
- Prepare a 0.1% (w/v) solution of **Acid Blue 182** in deionized water or 95% ethanol. Stir until the dye is completely dissolved.

3.2.3. Determination of pH

- Add a few drops of the **Acid Blue 182** indicator solution to the sample solution of unknown pH.
- Observe the color change. **Acid Blue 182** transitions from blue to red as the pH of the solution decreases.[\[1\]](#)
- For a more quantitative assessment, the absorption spectrum can be measured using a spectrophotometer, and the pH can be determined by comparing the spectrum to calibrated standards.

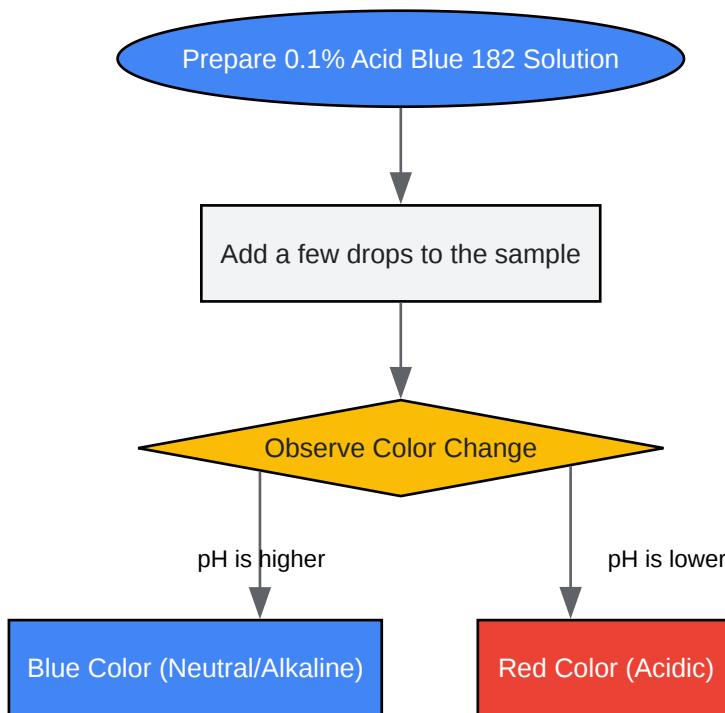
Visualizations

The following diagrams illustrate the experimental workflows described above.



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Caption: Workflow for dyeing nylon fabric with **Acid Blue 182**.



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Caption: General workflow for using **Acid Blue 182** as a pH indicator.

Concluding Remarks

Acid Blue 182 is a versatile anthraquinone dye with significant applications in the textile industry and as a pH indicator in analytical chemistry. Its well-defined chemical properties and predictable performance make it a valuable tool for researchers and professionals in various scientific fields. While it is not directly implicated in drug development or biological signaling, its use in staining and as a model compound in environmental studies highlights its broader scientific relevance. The information and protocols provided in this guide are intended to facilitate its effective and safe use in laboratory and industrial settings.

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